

Molecular structure and IUPAC name of Bistrifluron

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Compound of Interest

Compound Name: **Bistrifluron**

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An In-depth Technical Guide to **Bistrifluron** for Researchers and Scientists

Introduction

Bistrifluron is a potent insecticide belonging to the benzoylurea chemical class, functioning as an insect growth regulator (IGR).^{[1][2][3]} Developed by Dongbu Agrochemicals in the Republic of Korea, it is primarily utilized for the control of a variety of chewing insect pests, including termites, caterpillars, aphids, and whiteflies.^{[2][3][4]} Its mode of action, which targets the physiological process of chitin biosynthesis, makes it a valuable tool in integrated pest management (IPM) programs, offering targeted action with a generally lower toxicity profile to mammals compared to older classes of insecticides.^{[4][5]} This document provides a comprehensive technical overview of **Bistrifluron**, including its molecular characteristics, physicochemical properties, mode of action, toxicological profile, and key experimental methodologies.

Molecular Structure and Chemical Identity

Bistrifluron is a synthetic compound with a complex structure that includes multiple fluorine and chlorine atoms, contributing to its insecticidal efficacy.^[6]

- IUPAC Name: 1-[2-chloro-3,5-bis(trifluoromethyl)phenyl]-3-(2,6-difluorobenzoyl)urea
- CAS Name: N-[[[2-chloro-3,5-bis(trifluoromethyl)phenyl]amino]carbonyl]-2,6-difluorobenzamide^[7]

- CAS Registry Number: 201593-84-2[4][5][7]
- Molecular Formula: C₁₆H₇ClF₈N₂O₂[2][6][7]
- Molecular Weight: 446.68 g/mol [2][4][7]

The core structure features a 2-chloro-3,5-bis(trifluoromethyl)phenyl group linked to a benzoylurea moiety.[4]

Physicochemical Properties

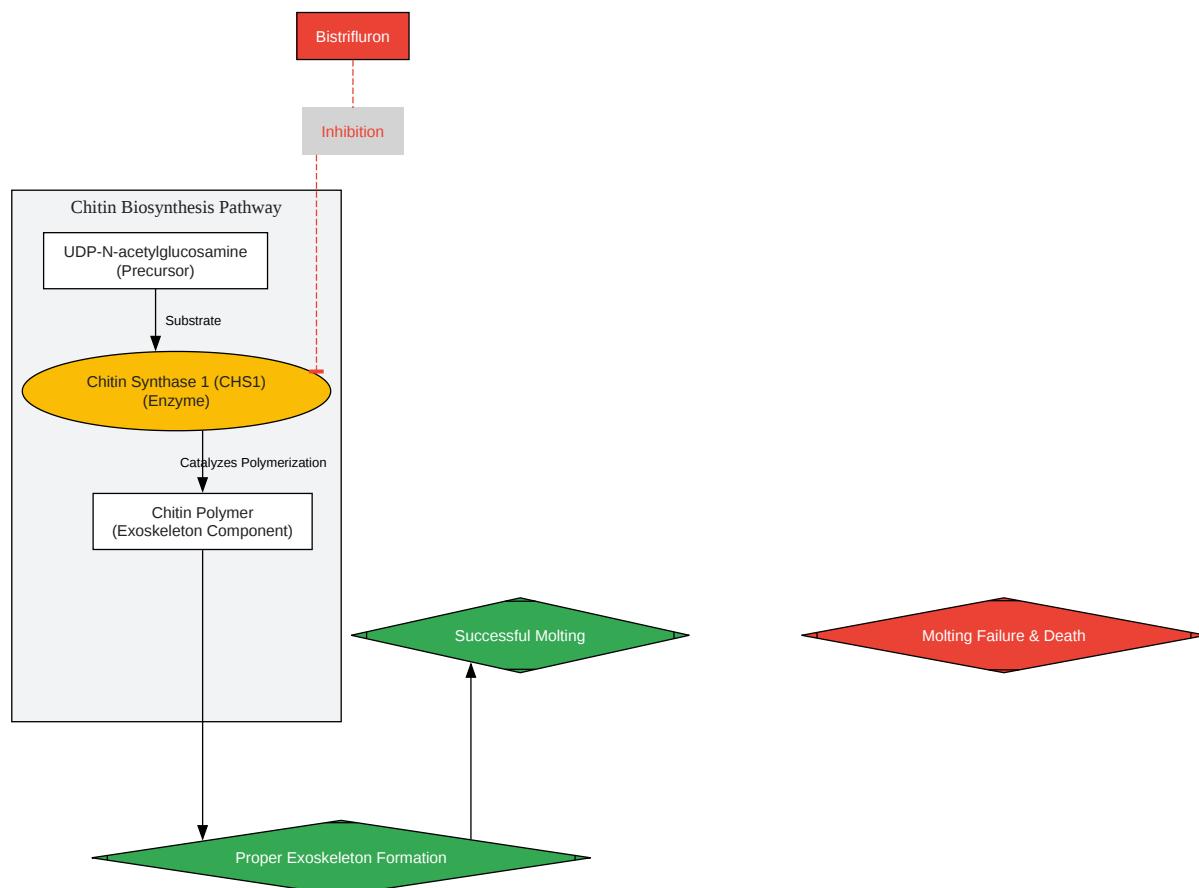
The physical and chemical characteristics of **Bistrifluron** are critical for understanding its environmental fate, bioavailability, and for designing experimental protocols.[4] It is a white, odorless powder in its solid state.[5]

Property	Value	Reference
Physical State	Powder	
Color	White	
Odor	Odorless	
Melting Point	171.5 °C (range 171.4 - 174.0 °C)	
Water Solubility	<0.03 mg/L (30 ± 4 ppb) at 25°C	[4]
Partition Coefficient (Log K _{ow})	5.70 ± 0.1 at 20°C	[4]
Solubility in Organic Solvents	Methanol: 33.5 g/L at 25 °C Methylene chloride: 63.5 g/L at 25 °C Hexane: 3.6 g/L at 25 °C	
Flammability	Not classified as highly flammable	
Explosive Properties	Not explosive	
Oxidizing Properties	Not an oxidizing agent	

Mode of Action: Chitin Synthesis Inhibition

The primary mode of action for **Bistrifluron** is the inhibition of chitin biosynthesis.^{[1][4][5]} Chitin is a crucial polysaccharide that provides structural integrity to the exoskeleton of insects.^{[4][6]} **Bistrifluron**, like other benzoylphenylureas, interferes with the formation of this essential polymer.

The key target enzyme in this process is Chitin Synthase 1 (CHS1), a transmembrane protein responsible for polymerizing N-acetylglucosamine (GlcNAc) into chitin chains.^{[1][6]} By inhibiting CHS1, **Bistrifluron** prevents the proper formation of the new exoskeleton during the molting process.^[4] This disruption is lethal, as the insect is unable to shed its old cuticle or the newly formed one is defective, leaving it vulnerable and unable to survive.^[4] This results in abnormal molting and ultimately leads to the death of the insect.^[4]

[Click to download full resolution via product page](#)**Figure 1:** Mechanism of **Bistrifluron** as a chitin synthesis inhibitor.

Toxicological Profile

Bistrifluron exhibits selective toxicity, being highly effective against target insects while generally showing low acute toxicity to mammals.[\[2\]](#) However, it poses a significant risk to aquatic organisms.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)

Organism/Test Type	Result	Reference
Rat (Acute Oral Toxicity)	Low toxicity	
Rat (Acute Dermal Toxicity)	Low toxicity	
Rat (Acute Inhalation Toxicity)	Low toxicity	
Rabbit (Skin/Eye Irritation)	Not a skin or eye irritant	
Guinea Pig (Skin Sensitization)	Unlikely to be a skin sensitizer	
Carcinogenicity (Rats & Mice)	Not carcinogenic	
Reproductive/Developmental Toxicity (Rats & Rabbits)	Not a reproductive or developmental toxicant	
Aquatic Life (General)	Very toxic to aquatic life with long-lasting effects	[7] [8]
Birds	Low level of toxicity	[2] [8]
Honeybees	Moderate toxicity	[2] [4] [8]
Earthworms	Moderate to high toxicity	[2] [8]

Insecticidal Efficacy Data

Bistrifluron has demonstrated high efficacy against a range of economically important pests. Its performance is often characterized by a delayed effect, which is typical for IGRs that act during the molting cycle.[\[4\]](#)

Target Pest	Metric	Result	Reference
Coptotermes lacteus (Termite)	Time to Colony Elimination	14–19 weeks in field trials	[4][9]
Coptotermes formosanus (Termite)	Comparative Mortality	Faster action and higher dose dependence than hexaflumuron	[10][11]
Corythucha ciliata (Sycamore Lace Bug)	Larval Mortality	100% mortality in newly hatched larvae	[3][4]
Corythucha ciliata (Sycamore Lace Bug)	LC ₅₀ (Larvae)	0.01 - 0.06 ppm	[3]
Palpita indica (Cotton Caterpillar)	Insecticidal Effects	Effective against the larval stage; also affects adult longevity and reproduction	[12][13]
Spodoptera litura (Tobacco Cutworm)	Resistance	Moderate resistance has been observed in some populations	[3]

Experimental Protocols

Standardized bioassays are essential for evaluating the efficacy and behavioral effects of **Bistrifluron**. Below are detailed methodologies for key experiments.

Termite Feeding Bioassays (No-Choice and Two-Choice)

These laboratory tests are used to evaluate the insecticidal efficacy and potential feeding deterrence of **Bistrifluron** against subterranean termites like *Coptotermes formosanus*.[10][11]

Objective: To determine mortality rates and consumption of bait treated with **Bistrifluron**.

Materials:

- Termite workers (e.g., *Coptotermes formosanus*)

- Filter paper disks (e.g., 33 mm diameter)
- **Bistrifluron** (technical grade) and a suitable solvent (e.g., acetone)
- Petri dishes or similar containers
- Agar or moistened sand for maintaining humidity
- Analytical balance

Protocol for No-Choice Feeding Test:

- Preparation of Treated Bait: Dissolve **Bistrifluron** in a solvent to create a stock solution. Prepare serial dilutions to achieve the desired treatment concentrations (e.g., 500 ppm, 5,000 ppm). Apply a precise volume of the solution to each filter paper disk and allow the solvent to evaporate completely. Control disks are treated with the solvent only.[10]
- Experimental Setup: Place one treated filter paper disk in a container with a moisture source (e.g., on top of moistened agar).[10]
- Termite Introduction: Introduce a pre-counted number of worker termites (e.g., 100) into each container.[10]
- Incubation: Maintain the containers in the dark at a constant temperature and humidity (e.g., $25 \pm 2^\circ\text{C}$).
- Data Collection: Record termite mortality at regular intervals (e.g., weekly) for the duration of the experiment (e.g., up to 12 weeks).[10]
- Consumption Measurement: At the end of the trial, carefully clean, dry, and weigh the remaining filter paper to calculate the amount consumed by the termites.[10]
- Analysis: Analyze mortality data (often after arcsine transformation) and consumption data using appropriate statistical tests (e.g., Tukey-Kramer test) to compare different concentrations.[10]

Protocol for Two-Choice Feeding Test (Feeding Deterrence):

- Experimental Setup: In a larger petri dish containing a moisture source, place two treated filter paper disks and two untreated (control) disks.[10][11]
- Termite Introduction: Introduce a set number of termites into the center of the dish, equidistant from all disks.[10]
- Incubation and Data Collection: Follow the same incubation procedure as the no-choice test. Dismantle replicates at set time points to measure consumption of both treated and untreated disks.[10]
- Analysis: Compare the consumption of treated versus untreated disks to determine if the **Bistrifluron** concentration exhibits a feeding-deterrant effect.[10][11]

General Larval Toxicity Bioassay

This protocol can be adapted to assess the toxicity of **Bistrifluron** against various insect larvae, such as mosquito or lepidopteran larvae.

Objective: To determine the lethal concentration (e.g., LC₅₀) of **Bistrifluron** for a target larval species.

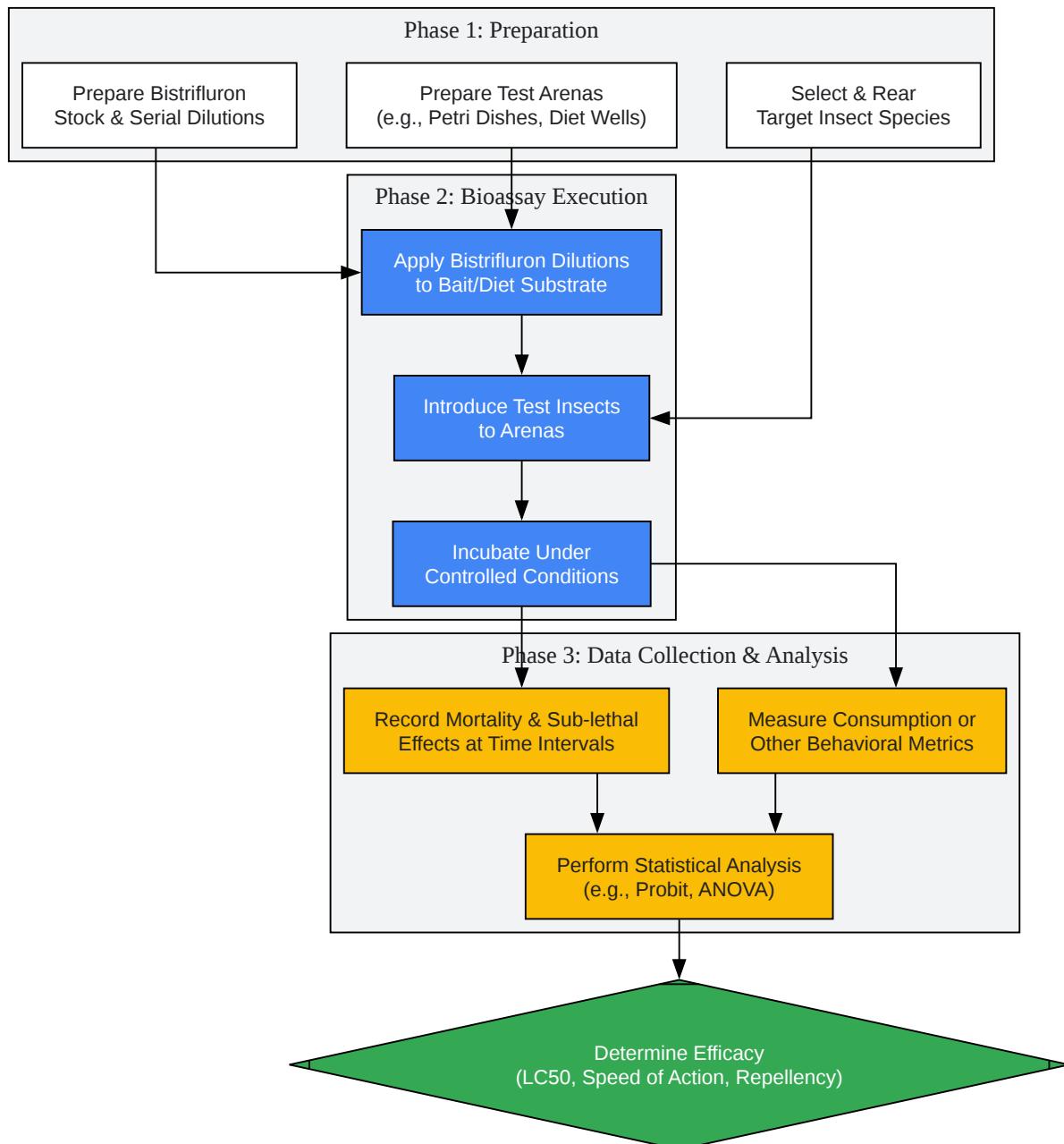
Materials:

- Target insect larvae (e.g., third-instar)
- **Bistrifluron** stock solution (e.g., 10 mM in DMSO)
- Appropriate rearing water or diet
- Multi-well plates or small beakers
- Pipettes

Protocol:

- Prepare Test Solutions: Create a series of serial dilutions of the **Bistrifluron** stock solution using the appropriate solvent or water to achieve a range of final test concentrations.[14] A minimum of five concentrations is recommended to span the expected LC₅₀.[14]

- Experimental Setup: Dispense a set volume of rearing water or diet into each well or beaker. Add a small, precise volume of the corresponding **Bistrifluron** dilution to each replicate. Include a solvent-only control group.[14]
- Larvae Introduction: Carefully transfer a specific number of larvae (e.g., 5-20) into each replicate well.[14]
- Incubation: Maintain the assays under controlled environmental conditions (temperature and light cycle) suitable for the test species.[14]
- Mortality Assessment: Assess and record larval mortality at predetermined time points (e.g., 24, 48, 72 hours). Larvae that are unresponsive to gentle prodding are typically scored as dead.[14]
- Data Analysis: Correct for any control mortality using Abbott's formula.[14] Use probit analysis or a similar statistical method to calculate the LC₅₀ and LC₉₀ values with their corresponding confidence intervals.

[Click to download full resolution via product page](#)**Figure 2:** Generalized workflow for evaluating insecticidal efficacy.

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